

Essential Safety and Logistical Information for Handling Minozac

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Compound of Interest

Compound Name: Minozac

Cat. No.: B583148

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Introduction

Minozac, also known as Mzc compound, is a selective inhibitor of proinflammatory cytokine production by activated glia.[1] It is utilized in research settings, particularly in studies involving neuroinflammation and traumatic brain injury.[1][2] Due to its hazardous nature, strict adherence to safety protocols is imperative to ensure the well-being of laboratory personnel and to prevent environmental contamination. This guide provides comprehensive, step-by-step procedures for the safe handling, use, and disposal of **Minozac**.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **Minozac** is provided below.

Property	Value
Molecular Formula	C19H22Cl2N6
Molecular Weight	405.3 g/mol
IUPAC Name	4-methyl-6-phenyl-3-(4-pyrimidin-2-ylpiperazin-1-yl)pyridazine;dihydrochloride
CAS Number	924909-75-1
Appearance	Crystalline Solid

Source: PubChem CID 67539781[3]

Hazard Identification and Personal Protective Equipment (PPE)

Minozac is classified as a hazardous substance with the following primary dangers:

- Fatal if swallowed[4]
- Causes severe skin burns and eye damage[4]
- Very toxic to aquatic life[4]

Due to these significant risks, the following personal protective equipment is mandatory when handling **Minozac**.

Required Personal Protective Equipment (PPE)

PPE Category	Item	Specifications and Use
Hand Protection	Chemically resistant gloves	Nitrile gloves are a suitable option. ^[5] Always wear double gloves when handling the substance. ^[5] Gloves should be compliant with EN 374 or ASTM F1296 standards. ^[6] Immediately discard and replace gloves if they become contaminated.
Eye and Face Protection	Safety goggles and face shield	Use chemical safety goggles that provide a complete seal around the eyes. A face shield should be worn in conjunction with goggles to protect the entire face from splashes. ^[4] ^[6]
Skin and Body Protection	Protective clothing	A chemically impervious lab coat or gown is required. ^[6] Ensure it has long sleeves and fits properly to minimize skin exposure. For extensive handling, a Tyvek suit may be necessary. ^[5]
Respiratory Protection	NIOSH-approved respirator	A NIOSH-approved dust/particulate respirator should be used, especially when handling the powdered form of Minozac, to prevent inhalation. ^[6]

Operational Plans for Safe Handling

Adherence to the following procedural steps is crucial for minimizing exposure and ensuring a safe working environment.

Preparation and Handling Protocol

- Designated Work Area: All work with **Minozac** must be conducted in a designated area, such as a chemical fume hood or a Class II Biosafety Cabinet, to control airborne particles and vapors.
- Pre-Handling Check: Before starting any procedure, ensure that all necessary PPE is available and in good condition. Also, verify that an emergency eyewash station and safety shower are readily accessible.
- Weighing and Aliquoting:
 - When weighing the solid form of **Minozac**, do so within a fume hood to prevent inhalation of the powder.
 - Use dedicated spatulas and weighing boats.
 - If preparing solutions, add the solid to the solvent slowly to avoid splashing.
- During Handling:
 - Avoid direct contact with the substance at all times.
 - Do not eat, drink, or smoke in the designated handling area.[\[4\]](#)[\[7\]](#)
 - Keep containers of **Minozac** tightly closed when not in use.[\[6\]](#)
- Post-Handling:
 - Thoroughly wash hands and any exposed skin with soap and water after handling is complete.[\[4\]](#)[\[7\]](#)
 - Decontaminate all surfaces and equipment that have come into contact with **Minozac**.

Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is critical.

Emergency Situation	Immediate Response Protocol
If Swallowed	Immediately call a POISON CENTER or doctor. Rinse the mouth with water. Do NOT induce vomiting.[4]
If on Skin (or hair)	Take off immediately all contaminated clothing. Rinse skin with water/shower for at least 15 minutes. Call a physician immediately.[4]
If Inhaled	Move the person to fresh air and keep them comfortable for breathing. Immediately call a POISON CENTER or doctor.[4]
If in Eyes	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call an ophthalmologist.[4]
Spill	Evacuate non-essential personnel from the area. Contain the spill with inert absorbent materials (e.g., sand, vermiculite).[6] Clean the area thoroughly. All cleanup materials should be treated as hazardous waste.

Disposal Plan

Minozac and any materials contaminated with it must be disposed of as hazardous waste in accordance with local, state, and federal regulations.

Waste Disposal Protocol

- Segregation: Do not mix **Minozac** waste with other laboratory waste.[8] It should be collected in a dedicated, clearly labeled, and sealed hazardous waste container.
- Contaminated Materials:
 - All disposable PPE (gloves, gowns, etc.) that has come into contact with **Minozac** must be disposed of as hazardous waste.[9]

- Used syringes containing any residual **Minozac** must be placed in a designated hazardous chemical waste container, not a standard sharps container.[8]
- Waste Pickup: Arrange for the disposal of hazardous waste through your institution's Environmental Health and Safety (EHS) office.[8]

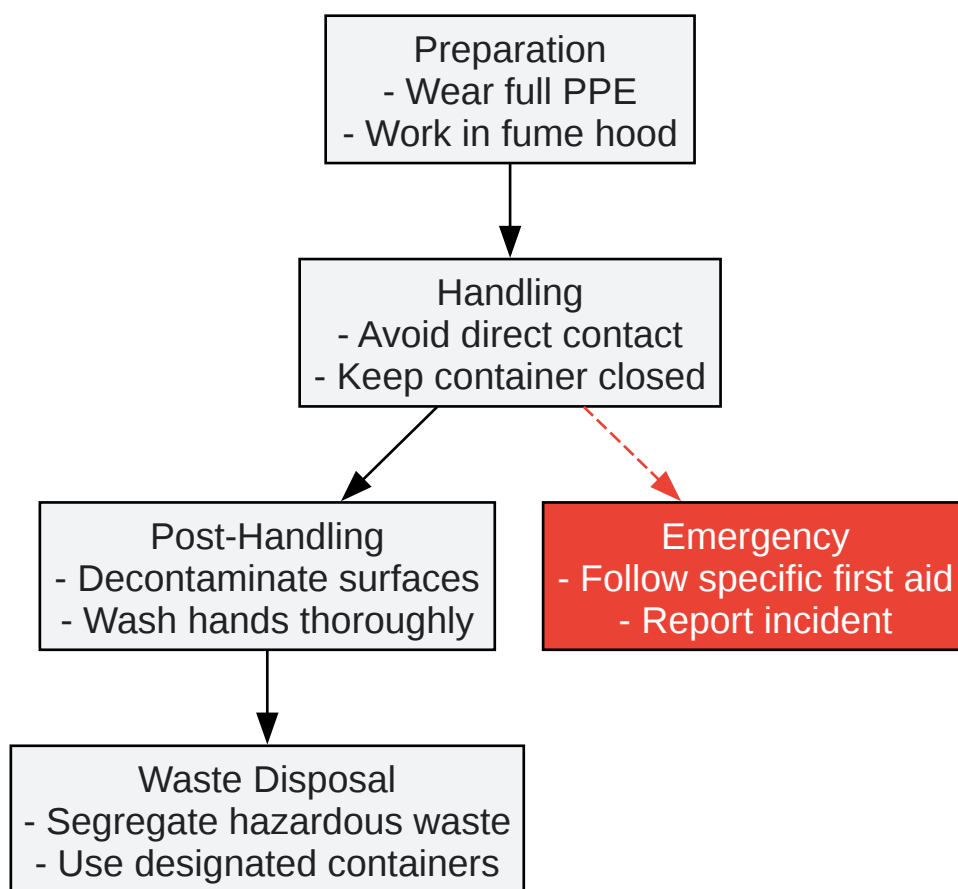
Experimental Protocol: Inhibition of Proinflammatory Cytokine Upregulation

The following is a summary of the methodology used in a study to assess the effect of **Minozac** on seizure susceptibility following traumatic brain injury in a mouse model.[1][2]

- Animal Model: Adult male CD-1 mice were used.
- Traumatic Brain Injury (TBI) Induction: Mice were subjected to a closed-skull midline impact using a pneumatic compression device while under anesthesia.
- **Minozac** Administration: At 3 and 6 hours post-TBI or sham procedure, mice were administered **Minozac** via intraperitoneal (IP) injection. A control group received a vehicle (saline) injection.
- Seizure Induction: On day 7 post-TBI, seizures were induced using electroconvulsive shock (ECS) delivered via auricular electrodes.
- Outcome Measurement: The susceptibility to seizures was measured by determining the current required for seizure induction.
- Immunohistochemical Analysis: Glial activation, neuronal injury, and metallothionein-immunoreactive cells were quantified in the hippocampus to assess the neuroinflammatory response.

Visualizations

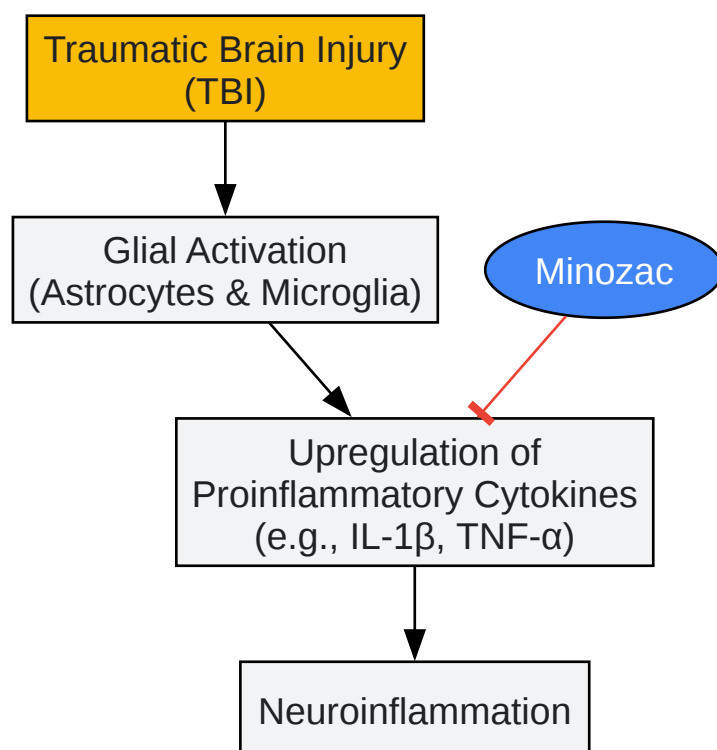
Logical Workflow for Safe Handling of Minozac



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Caption: A procedural workflow for the safe handling of **Minozac**.

Signaling Pathway: Minozac's Mechanism of Action



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Caption: **Minozac** inhibits the upregulation of proinflammatory cytokines.

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